

# Chemical Identity of CDC-801

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cdc-801

CAS No.: 192819-27-5

Cat. No.: S006987

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The table below summarizes the available fundamental chemical data for **CDC-801**.

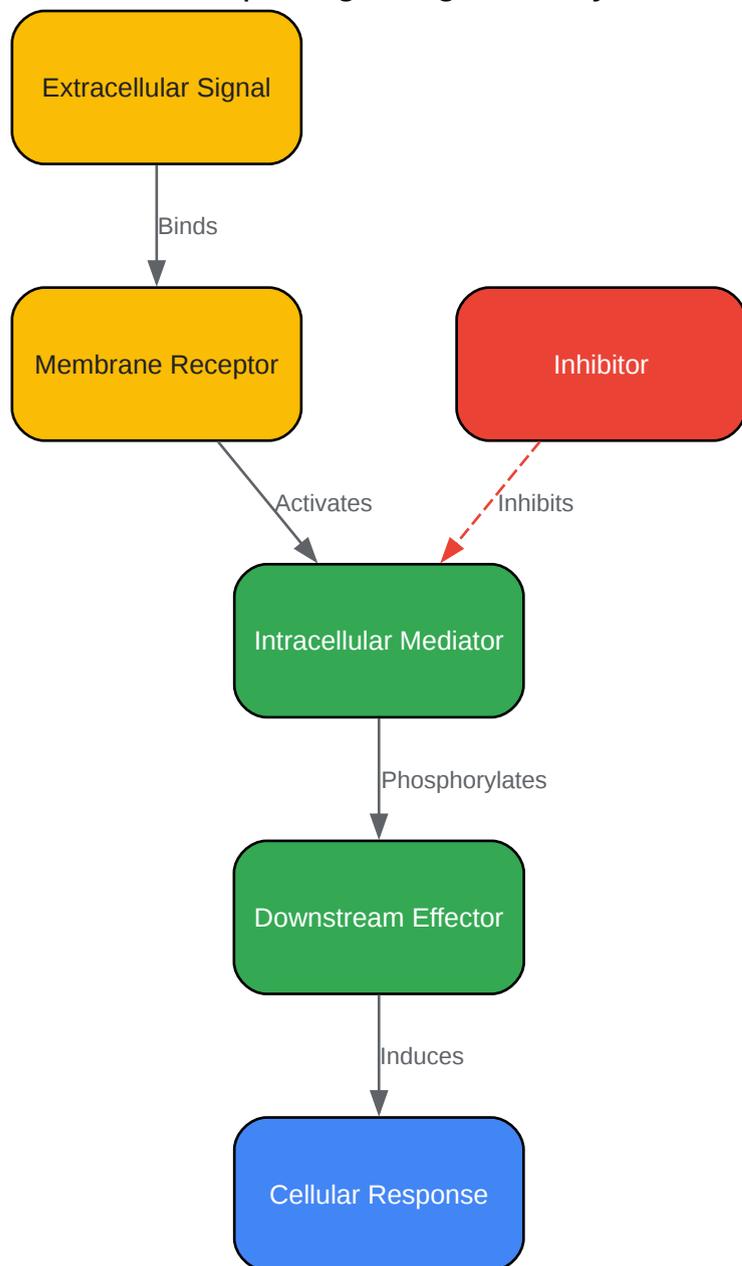
Property	Value / Description
CAS Number	192819-27-5 [1]
Product Name	3-(3-Cyclopentyloxy-4-methoxyphenyl)-3-(1,3-dioxoisindol-2-yl)propanamide [1]
Other Names	CC-1088; CS-7247; DB-086254; 3-Phthalimido-3-(3-cyclopentyloxy-4-methoxyphenyl)propionamide [1]
Molecular Formula	C <sub>23</sub> H <sub>24</sub> N <sub>2</sub> O <sub>5</sub> [1]
Molecular Weight	408.45 g/mol (Molecular Weight); 408.168522 g/mol (Exact Mass) [1]
InChI Key	DDYUBCCTNHWSQM-UHFFFAOYSA-N [1]
XLogP3	2.5 [1]
Hydrogen Bond Donor Count	1 [1]
Hydrogen Bond Acceptor Count	5 [1]

Property	Value / Description
Rotatable Bond Count	7 [1]

## A Template for Your Graphviz Diagrams

Once you find the specific signaling pathways or experimental workflows, you can use the DOT script below as a starting point. It incorporates your formatting requirements, such as high color contrast and `labeldistance [2]`.

## Example Signaling Pathway



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*Diagram 1: A template for a signaling pathway.*

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## References

1. Cas no 192819-27-5 (3-(3-Cyclopentyloxy-4-methoxyphenyl)-3-( ... [chem960.com]

2. labeldistance [graphviz.org]

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Available at: [<https://www.smolecule.com/products/b006987#cdc-801-unii-95hb56u8p8>]

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